

Vapor-Liquid Equilibrium (VLE) of Methane and Octane: A Technical Guide

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Compound of Interest

Compound Name: Methane;octane

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This in-depth technical guide provides a comprehensive overview of the vapor-liquid equilibrium (VLE) data for the binary system of methane and octane. The intended audience for this document includes researchers, scientists, and professionals in the field of drug development who may require this information for process design, simulation, and optimization. This guide presents quantitative VLE data in a structured format, details the experimental protocols for data acquisition, and provides visualizations of the underlying principles and experimental workflows.

Data Presentation

The following table summarizes the three-phase solid-liquid-vapor equilibrium data for the methane-n-octane binary system. In this context, the data represents the equilibrium between a solid phase (frozen octane), a liquid phase (methane dissolved in octane), and a vapor phase (methane with some octane). For many practical applications at temperatures above the freezing point of octane, this data provides a valuable reference for the liquid and vapor phase compositions.

Temperature (K)	Pressure (atm)	Liquid Phase Mole Fraction of Methane (x_methane)	Molar Volume of Liquid (cm ³ /mol)
191.15	45.9	0.983	68.4
190.00	44.4	0.965	67.2
188.00	42.1	0.930	65.1
186.00	39.8	0.895	63.3
184.00	37.5	0.860	61.7
182.00	35.2	0.825	60.1
180.00	32.9	0.790	58.7
175.00	27.2	0.690	55.4
170.00	22.0	0.590	52.7
165.00	17.4	0.490	50.4
160.00	13.5	0.390	48.4
155.00	10.2	0.290	46.6

Data sourced from Kohn, J. P., Luks, K. D., Liu, P. H., & Tiffin, D. L. (1977). Three-phase solid-liquid-vapor equilibria of the binary hydrocarbon systems methane-n-octane and methane-cyclohexane. *Journal of Chemical and Engineering Data*, 22(4), 419-421.

Experimental Protocols

The determination of vapor-liquid equilibrium data for systems at high pressure, such as methane and octane, is a demanding experimental task.^[1] The most common and reliable methods are the static methods, which can be broadly categorized into the static-analytic and static-synthetic techniques.^{[1][2]}

Static-Analytic Method

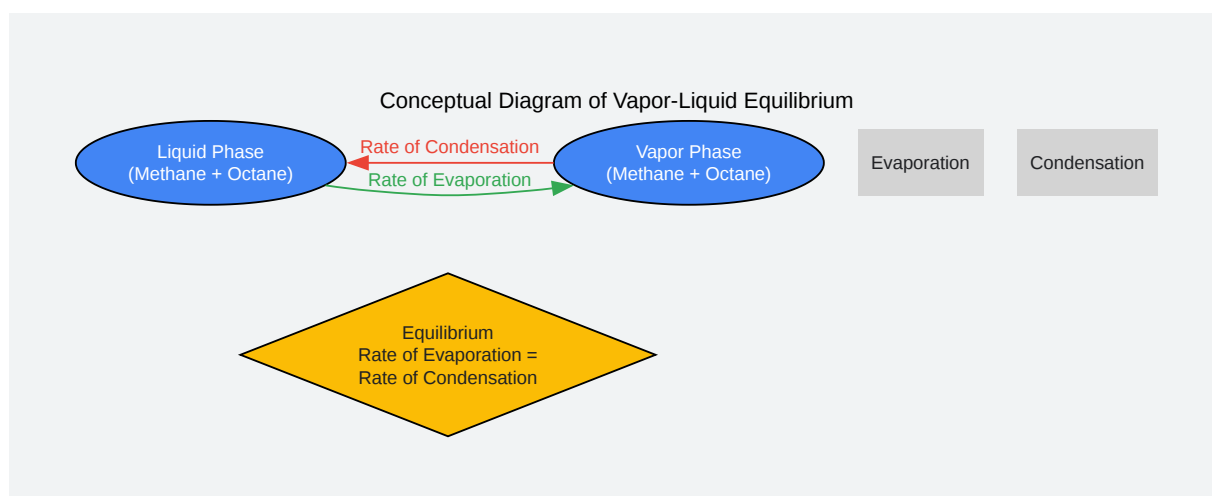
The static-analytic method is a widely used approach for obtaining high-pressure VLE data.[1][3][4] This method involves bringing the mixture to equilibrium in a cell of constant volume and then taking samples from the liquid and vapor phases for analysis.

Key Experimental Steps:

- **Preparation of the Equilibrium Cell:** The core of the apparatus is a high-pressure equilibrium cell, often constructed from materials like titanium or Hastelloy to withstand high pressures. [2] The cell is typically equipped with sapphire windows to allow for visual observation of the phases. [2] Before introducing the components, the cell is thoroughly cleaned and evacuated to remove any contaminants.
- **Degassing of Components:** The pure components, methane and octane, are carefully degassed to remove any dissolved air or other non-condensable gases. This is a critical step as the presence of impurities can significantly affect the measured equilibrium pressure. Degassing is often achieved by a series of freeze-pump-thaw cycles.
- **Charging the Cell:** A precisely known amount of each degassed component is introduced into the equilibrium cell. The composition of the mixture is determined gravimetrically or volumetrically.
- **Attaining Equilibrium:** The equilibrium cell is placed in a thermostat-controlled bath to maintain a constant temperature. The mixture is agitated, often using a magnetic stirrer, to ensure thorough mixing and to accelerate the attainment of equilibrium. Equilibrium is considered to be reached when the pressure and temperature of the system remain constant over a prolonged period.
- **Sampling:** Once equilibrium is established, samples are carefully withdrawn from both the vapor and liquid phases. This is a critical step, as the sampling process itself can disturb the equilibrium. Specialized sampling techniques, such as the use of rapid online sampler-injectors (ROLSIs), are employed to minimize this disturbance.[5]
- **Compositional Analysis:** The composition of the vapor and liquid samples is determined using an analytical technique, most commonly gas chromatography (GC).[2][4] The gas chromatograph is calibrated with standard mixtures of known composition to ensure accurate analysis.

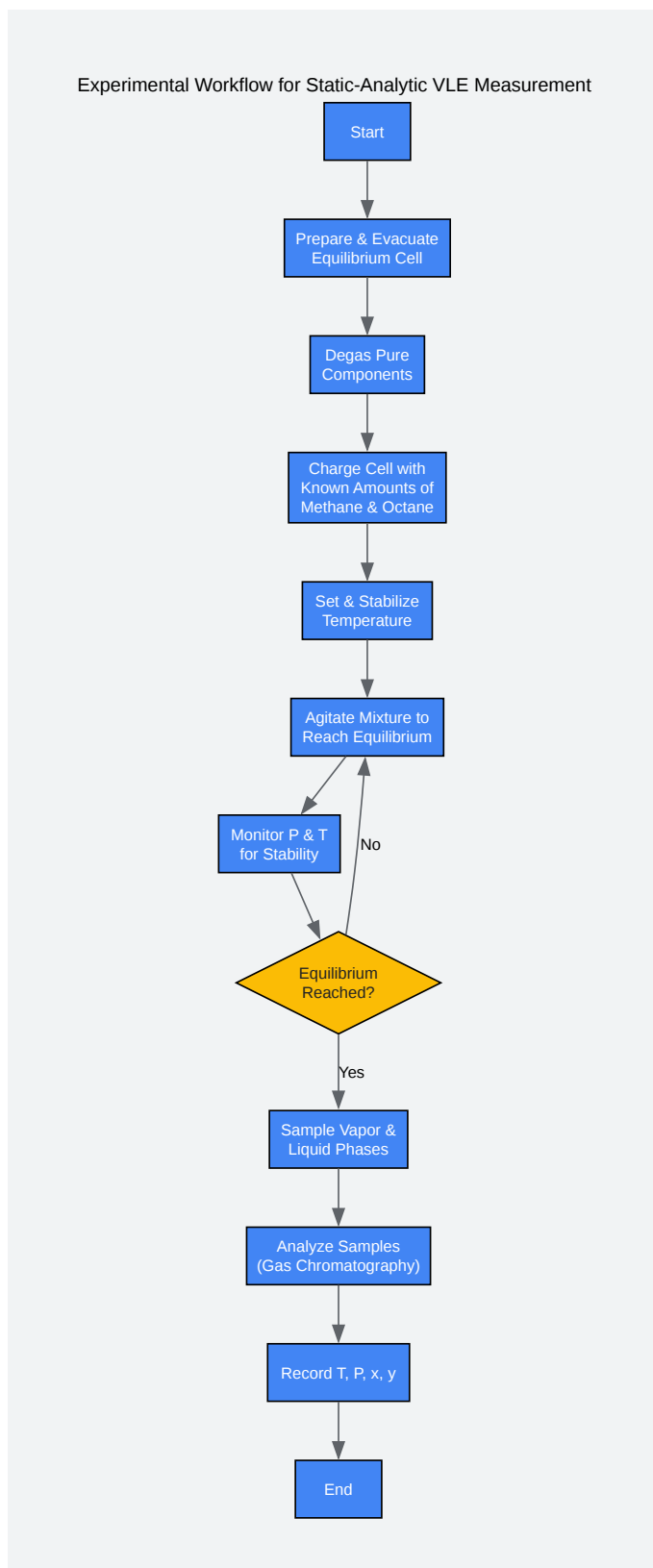
- **Data Recording:** The equilibrium temperature, pressure, and the mole fractions of methane and octane in both the liquid and vapor phases are recorded for each experimental run.
- **Thermodynamic Consistency Tests:** The obtained experimental VLE data is then subjected to thermodynamic consistency tests, such as the area test or the Gibbs-Duhem equation, to verify its reliability.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Mandatory Visualization



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Caption: Conceptual diagram illustrating the dynamic equilibrium between liquid and vapor phases.



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Caption: Workflow diagram for the static-analytic method of VLE data determination.

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